

Desmethyl Nevanimibe: A Technical Overview of a Key Precursor in SOAT1 Inhibition

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Compound of Interest

Compound Name: *Desmethyl nevanimibe*

Cat. No.: *B15553981*

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This technical guide provides a comprehensive overview of **Desmethyl nevanimibe**, a critical precursor in the synthesis of Nevanimibe, a potent and selective inhibitor of Sterol O-acyltransferase 1 (SOAT1). This document is intended for researchers, scientists, and drug development professionals interested in the chemical properties, synthesis, and biological context of this compound.

Core Compound Data

Desmethyl nevanimibe is the demethylated precursor to Nevanimibe (PD-132301), an investigational drug that has been evaluated for the treatment of various conditions, including adrenocortical carcinoma and congenital adrenal hyperplasia.^{[1][2]} Its chemical properties are summarized below.

Parameter	Value
CAS Number	2419904-59-7[2]
Molecular Formula	C26H37N3O[1]
Molecular Weight	407.59 g/mol [1]

Synthesis of Desmethyl Nevanimibe

The synthesis of **Desmethyl nevanimibe** can be achieved through a multi-step process. The following protocol is based on established chemical synthesis routes for Nevanimibe's precursor.

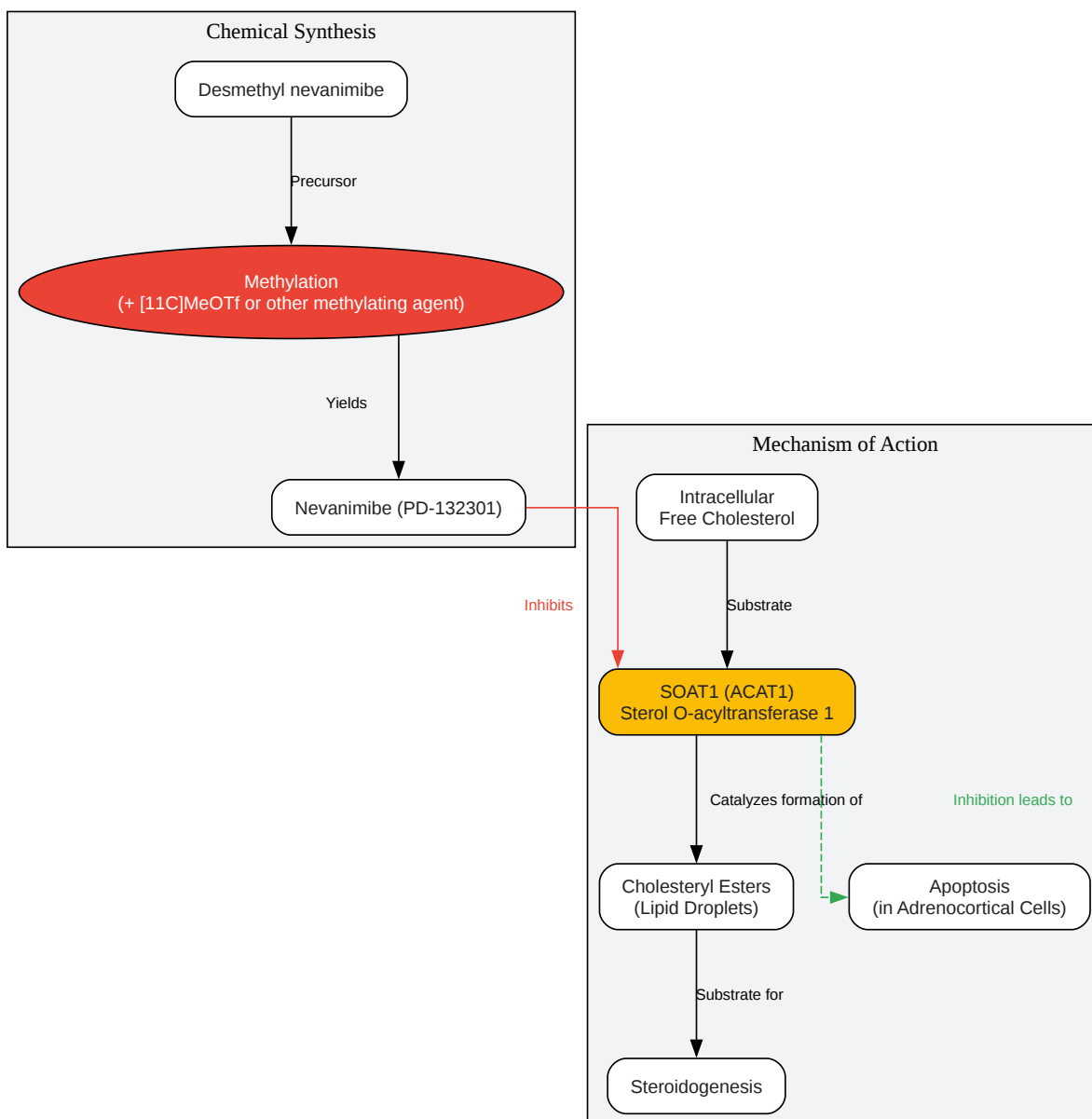
Experimental Protocol: Three-Step Synthesis

A published synthesis route for **Desmethyl nevanimibe** involves a three-step process starting from a substituted aniline derivative.

- **Boc Protection:** The initial step involves the protection of the aniline starting material using di-tert-butyl dicarbonate (Boc₂O) under basic conditions. This reaction yields a tert-butyl carbamate.
- **Global Reduction:** The resulting intermediate undergoes a global reduction using a strong reducing agent such as lithium aluminum hydride (LiAlH₄). This step concurrently reduces the nitrile group to an amine and the tert-butyl carbamate to a monomethyl aniline.
- **Coupling Reaction:** The final step is the coupling of the amine product from the reduction step with 2,6-diisopropylphenyl isocyanate. This reaction forms the urea linkage, yielding the final **Desmethyl nevanimibe** compound.

Logical Workflow: From Precursor to Active Inhibitor

The significance of **Desmethyl nevanimibe** lies in its role as the immediate precursor to Nevanimibe. The following diagram illustrates this synthetic relationship and the subsequent mechanism of action of Nevanimibe.



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Caption: Synthetic pathway of Nevanimibe from **Desmethyl nevanimibe** and its inhibitory action on SOAT1.

Biological Context and Mechanism of Action of Nevanimibe

Nevanimibe is an orally active and selective inhibitor of SOAT1, with a significantly lower affinity for the SOAT2 isoform. SOAT1 is an enzyme located in the endoplasmic reticulum that plays a crucial role in cellular cholesterol homeostasis by catalyzing the esterification of free cholesterol into cholesteryl esters for storage in lipid droplets.

Inhibition of SOAT1 by Nevanimibe leads to a disruption of this process. In steroidogenic tissues like the adrenal cortex, which have high SOAT1 expression, this inhibition has two primary consequences:

- **Decreased Steroidogenesis:** By limiting the availability of cholesteryl esters, the substrate for steroid hormone production is reduced. This has been explored as a therapeutic approach in conditions like congenital adrenal hyperplasia.
- **Induction of Apoptosis:** The accumulation of intracellular free cholesterol due to SOAT1 inhibition can lead to cellular toxicity and trigger apoptosis, particularly in adrenocortical cells. This apoptotic effect has been the rationale for investigating Nevanimibe as a treatment for adrenocortical carcinoma.

While **Desmethyl nevanimibe** is primarily a synthetic intermediate, its efficient conversion to Nevanimibe is a critical step in the production of this targeted therapeutic agent. Understanding the chemistry of **Desmethyl nevanimibe** is therefore fundamental for the development and supply of Nevanimibe for ongoing and future research.

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References

- [1. medchemexpress.com \[medchemexpress.com\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
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